

How to handle moisture sensitivity of Diisopropylphosphoramidous dichloride

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Compound of Interest

Compound Name: *Diisopropylphosphoramidous dichloride*

Cat. No.: *B015615*

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Technical Support Center: Handling Diisopropylphosphoramidous Dichloride

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and use of the highly moisture-sensitive reagent, **Diisopropylphosphoramidous dichloride**.

Frequently Asked Questions (FAQs)

Q1: What is **Diisopropylphosphoramidous dichloride** and what is it used for?

Diisopropylphosphoramidous dichloride, with the linear formula $[(CH_3)_2CH]_2NPCl_2$, is a chemical reagent.^[1] It is commonly used in the synthesis of peptides and oligonucleotide analogues.^{[1][2]} It also finds application as a ligand in various cross-coupling reactions, including Buchwald-Hartwig, Heck, Hiyama, Negishi, Sonogashira, Stille, and Suzuki-Miyaura couplings.^[2]

Q2: Why is **Diisopropylphosphoramidous dichloride** considered moisture-sensitive?

Diisopropylphosphoramidous dichloride is highly reactive with water.^[3] Exposure to moisture in the air or in solvents will lead to its rapid decomposition, forming byproducts that

can interfere with your reactions and reduce the purity and yield of your desired product. It is classified as a water-reactive solid.[3]

Q3: How should I store **Diisopropylphosphoramidous dichloride**?

To ensure its stability, **Diisopropylphosphoramidous dichloride** should be stored in a tightly sealed container in a dry, cool, and well-ventilated place.[4] The recommended storage temperature is between 2-8°C (36-46°F). It is crucial to store it under an inert atmosphere, such as argon or nitrogen.[3][5]

Q4: What are the primary hazards associated with **Diisopropylphosphoramidous dichloride**?

This compound is classified as a pyrophoric liquid, meaning it can catch fire spontaneously if exposed to air.[4] It is also corrosive and can cause severe skin burns and eye damage.[4] Additionally, it is fatal if swallowed, in contact with skin, or if inhaled.[6]

Troubleshooting Guide

Problem	Possible Cause	Solution
Low or no product yield in my reaction.	Degradation of the reagent due to moisture.	Ensure all glassware is rigorously dried (oven-dried or flame-dried under vacuum). Use anhydrous solvents. Handle the reagent under a strict inert atmosphere (glove box or Schlenk line).
Improper storage of the reagent.	Verify that the reagent has been stored at the recommended 2-8°C and under an inert atmosphere. If the container has been opened multiple times, the reagent may have degraded.	
Formation of unexpected byproducts.	Reaction with atmospheric moisture or oxygen.	Improve your inert atmosphere technique. Purge all reaction vessels and solvents with a dry, inert gas.
Contaminated starting materials or solvents.	Use freshly distilled or commercially available anhydrous solvents. Ensure all other reagents are pure and dry.	
The reagent appears cloudy or has solidified.	Hydrolysis due to moisture exposure.	The reagent has likely decomposed and should be disposed of properly. Do not attempt to use it.
Storage at a very low temperature.	The melting point is -82°C. If it has solidified due to cold, allow it to slowly warm to room temperature under an inert atmosphere before use. If it	

remains cloudy after warming,
it has likely hydrolyzed.

Experimental Protocols

Protocol 1: General Handling of Diisopropylphosphoramidous Dichloride

This protocol outlines the essential steps for safely handling **Diisopropylphosphoramidous dichloride** to prevent moisture contamination.

Materials:

- **Diisopropylphosphoramidous dichloride** in a sealed container
- Dry, nitrogen or argon-filled glove box or a Schlenk line
- Oven-dried or flame-dried glassware
- Anhydrous solvents
- Gas-tight syringes

Procedure:

- Transfer the sealed container of **Diisopropylphosphoramidous dichloride** into a glove box.
- Allow the container to equilibrate to the glove box temperature before opening to prevent condensation.
- Carefully open the container. The reagent is a liquid at room temperature.
- Using a clean, dry gas-tight syringe, withdraw the required amount of the reagent.
- Immediately seal the reagent container.

- Dispense the reagent into your reaction vessel, which should already be under an inert atmosphere.
- If a Schlenk line is used, perform all transfers under a positive pressure of inert gas using cannulation or syringe techniques.

Protocol 2: A Typical Reaction Setup

This protocol describes a general setup for a reaction involving **Diisopropylphosphoramidous dichloride**.

Materials:

- Oven-dried or flame-dried round-bottom flask with a magnetic stir bar
- Septum
- Schlenk line or glove box
- Anhydrous solvent
- Other reaction-specific reagents

Procedure:

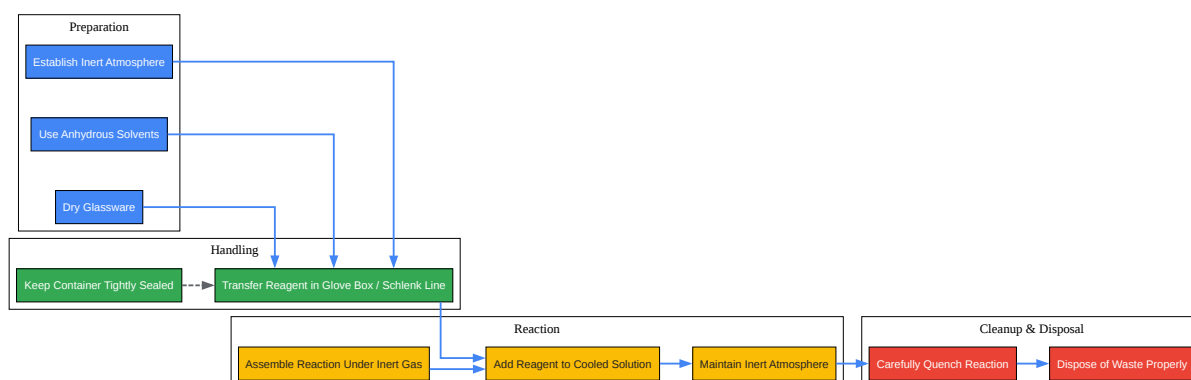
- Assemble the dry glassware and connect it to the Schlenk line.
- Evacuate the flask and backfill with inert gas (repeat three times).
- Add the anhydrous solvent and any solid reagents to the flask under a positive flow of inert gas.
- Cool the reaction mixture to the desired temperature (e.g., in an ice bath or dry ice/acetone bath).
- Following Protocol 1, transfer the required amount of **Diisopropylphosphoramidous dichloride** to the reaction flask via a gas-tight syringe through the septum.
- Maintain the inert atmosphere throughout the course of the reaction.

Data Presentation

Physical and Chemical Properties of **Diisopropylphosphoramidous Dichloride**

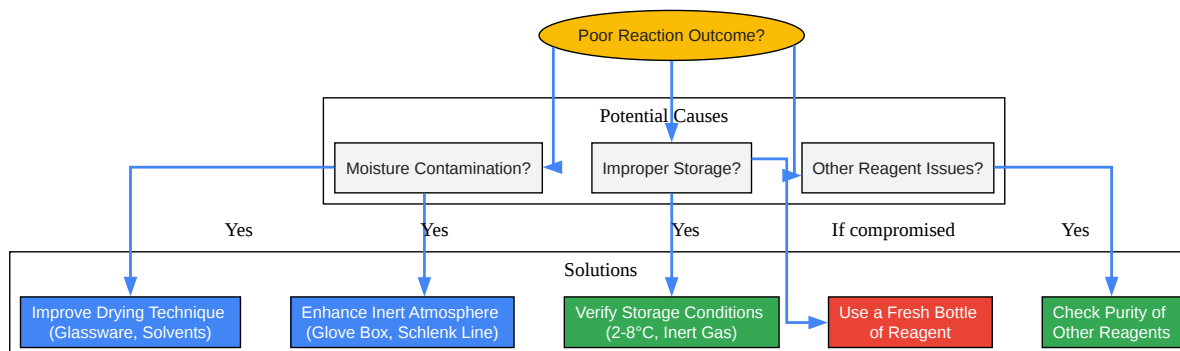
Property	Value	Reference
Molecular Formula	C ₆ H ₁₄ Cl ₂ NP	[1] [7] [8]
Molecular Weight	202.06 g/mol	[7] [8]
Appearance	Liquid	
Density	1.096 g/mL at 25°C	[1] [2] [5] [9]
Boiling Point	56-58°C at 15 mmHg	[5] [8]
Refractive Index	n ₂₀ /D 1.485	[1] [2] [5] [9]
Storage Temperature	2-8°C	

Visualizations



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Caption: Experimental workflow for handling **Diisopropylphosphoramidous dichloride**.



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Caption: Troubleshooting decision tree for reactions with **Diisopropylphosphoramidous dichloride**.

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